

Application Notes and Protocols for Staining Hydrophobic Polymers with Disperse Red 92

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Compound of Interest

Compound Name: *Disperse Red 92*

CAS No.: *12236-11-2*

Cat. No.: *B076472*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Disperse Red 92** as a staining agent for a variety of hydrophobic polymers. The protocols detailed below are intended for research and laboratory applications, including materials science, microscopy, and the characterization of polymer-based drug delivery systems.

Introduction

Disperse Red 92 is an anthraquinone-based disperse dye primarily used in the textile industry for coloring hydrophobic fibers such as polyester and polyamide.^{[1][2]} Its chemical structure and low water solubility make it an effective agent for staining nonpolar materials. In a laboratory setting, **Disperse Red 92** can be employed to visualize the morphology of polymer films, fibers, and particles, and to qualitatively assess the distribution of hydrophobic domains in polymer blends and composites.

Physicochemical Properties of Disperse Red 92

A summary of the key physicochemical properties of **Disperse Red 92** is presented in the table below. This information is essential for preparing staining solutions and for understanding the dye's interaction with hydrophobic polymers.

Property	Value	Reference
C.I. Name	Disperse Red 92	[2]
C.I. Number	60752	[2]
CAS Registry Number	12236-11-2 / 72363-26-9	[2]
Molecular Formula	C ₂₅ H ₂₄ N ₂ O ₇ S	[2][3]
Molecular Weight	496.53 g/mol	[2]
Appearance	Red-violet grains	[4]
Solubility	Soluble in organic solvents, sparingly soluble in water.	[5]
Molar Extinction Coefficient (ε)	~13,000 - 14,000 L mol ⁻¹ cm ⁻¹	

Note: The molar extinction coefficient is an estimate for anthraquinone dyes and the exact value for **Disperse Red 92** may vary.

Experimental Protocols

Two primary methods are presented for staining hydrophobic polymers with **Disperse Red 92**: a Heat-Mediated Aqueous Dispersion Method, suitable for thermoplastic polymers, and a Solvent-Based Staining Method for a wider range of polymers, including those that may be sensitive to heat.

Heat-Mediated Aqueous Dispersion Staining

This method is adapted from textile dyeing protocols and is effective for staining thermoplastic polymers such as polyethylene terephthalate (PET), polystyrene (PS), and polyamides (Nylon). Heat facilitates the diffusion of the dye from the aqueous dispersion into the polymer matrix.

Materials:

- **Disperse Red 92** powder
- Dispersing agent (e.g., sodium lignosulfonate or a naphthalene sulfonate condensate)
- Deionized water
- Acetic acid (for pH adjustment)
- Hydrophobic polymer sample (e.g., film, fibers, or powder)
- Glass beaker or flask
- Heating magnetic stirrer or water bath
- Forceps
- Ethanol

Procedure:

- Prepare the Staining Dispersion:
 - In a beaker, create a stock dispersion of **Disperse Red 92** by pasting the required amount of dye powder with a small volume of a 1:1 mixture of dispersing agent and deionized water.
 - Add the stock dispersion to a larger volume of deionized water to achieve the desired final dye concentration (a starting range of 0.1 - 1.0 g/L is recommended).
 - Adjust the pH of the dispersion to 4.5 - 5.5 using acetic acid.[6]
- Staining:
 - Immerse the hydrophobic polymer sample in the staining dispersion. Ensure the sample is fully submerged.
 - Heat the dispersion to 80 - 100°C while stirring gently. For polyesters, higher temperatures (up to 130°C) can be used in a sealed vessel to enhance dye penetration.[7]

- Incubate the sample for 30 - 60 minutes. The optimal time will depend on the polymer type, thickness, and desired staining intensity.
- Washing:
 - Using forceps, remove the stained polymer from the hot dispersion.
 - Rinse the sample thoroughly with hot deionized water to remove excess surface dye.
 - Perform a final rinse with ethanol to remove any remaining unbound dye.
 - Allow the sample to air dry completely before analysis.

Solvent-Based Staining

This method is suitable for a broader range of hydrophobic polymers and can be performed at or near room temperature. A co-solvent system is used to facilitate the dissolution of the dye and its penetration into the polymer.

Materials:

- **Disperse Red 92** powder
- Organic solvent (e.g., acetone, ethanol, or dimethyl sulfoxide - DMSO)
- Deionized water (optional, for co-solvent systems)
- Hydrophobic polymer sample
- Glass vial or beaker with a lid
- Shaker or orbital mixer (optional)
- Forceps

Procedure:

- Prepare the Staining Solution:

- Prepare a stock solution of **Disperse Red 92** in a suitable organic solvent (e.g., 1 mg/mL in acetone or DMSO). Sonication may be required to fully dissolve the dye.
- Dilute the stock solution to the desired final concentration (a starting range of 10 - 100 µg/mL is recommended) using the same solvent or a co-solvent mixture (e.g., 70:30 ethanol:water).
- Staining:
 - Place the polymer sample into the staining solution and seal the container to prevent solvent evaporation.
 - Incubate at room temperature for 1 - 2 hours. Gentle agitation on a shaker can facilitate staining. For some polymers, slight warming (e.g., to 40-50°C) may enhance staining.
- Washing:
 - Remove the sample from the staining solution.
 - Rinse the sample with the same solvent used for staining to remove excess dye.
 - Perform a final rinse with deionized water if a co-solvent system was used.
 - Air dry the sample completely.

Visualization and Analysis

Stained polymer samples can be visualized using light microscopy to examine morphology and dye distribution. For more detailed analysis, techniques such as UV-Vis spectroscopy of solvent extracts can be used to quantify the amount of dye absorbed by the polymer. The maximum absorption wavelength (λ_{max}) for **Disperse Red 92** is not readily available in the literature and should be determined experimentally for quantitative analysis.

Safety Precautions

- **Disperse Red 92** is a fine powder and should be handled in a well-ventilated area or with appropriate respiratory protection to avoid inhalation of dust.

- Wear suitable personal protective equipment (PPE), including gloves and safety glasses, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Disperse Red 92** for complete safety and handling information.

Experimental Workflows

The following diagrams illustrate the general workflows for the two staining protocols described.



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Caption: Workflow for Heat-Mediated Aqueous Dispersion Staining.



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Caption: Workflow for Solvent-Based Staining.

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